

Application Notes and Protocols for Preparing UK-383367 Stock Solution with DMSO

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Compound of Interest

Compound Name: UK-383367

Cat. No.: B1683372

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This document provides detailed application notes and a comprehensive protocol for the preparation, handling, and storage of a **UK-383367** stock solution using Dimethyl Sulfoxide (DMSO). **UK-383367** is a potent and selective inhibitor of procollagen C-proteinase (PCP), also known as Bone Morphogenetic Protein-1 (BMP-1), and is a valuable tool in research areas such as fibrosis and tissue remodeling.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative data for **UK-383367**, essential for accurate stock solution preparation and experimental design.

Parameter	Value	Reference
Molecular Weight	324.38 g/mol	[3][4][5]
Molecular Formula	C ₁₅ H ₂₄ N ₄ O ₄	[4][5][6]
CAS Number	348622-88-8	[4][5]
Appearance	Crystalline solid	[6]
IC ₅₀ for BMP-1/PCP	44 nM	[3][4][5]
Solubility in DMSO	25 - 65 mg/mL (approx. 77 - 200 mM)	[3][5][6]
Purity	≥98%	[4][6]
Storage (Solid)	-20°C	[4]
Storage (DMSO Stock)	-20°C for 1-3 months; -80°C for up to 6 months	[1][7]

Application Notes

Solvent Selection and Handling

Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **UK-383367** due to the compound's high solubility in it.[3][4][5][6] However, the quality and handling of DMSO are critical for maintaining the integrity and solubility of the compound.

- **DMSO Quality:** Always use anhydrous, high-purity (≥99.9%) DMSO. DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere.[8] The presence of water can significantly decrease the solubility of **UK-383367**.[3]
- **Handling DMSO:** Open and handle DMSO in a low-humidity environment, if possible. Use a fresh aliquot from a sealed bottle for preparing the stock solution. Keep the main DMSO container tightly sealed when not in use to prevent moisture absorption.[8]
- **Safety Precautions:** DMSO is a combustible liquid and can readily penetrate the skin.[8][9] Always wear appropriate personal protective equipment (PPE), including chemical-resistant

gloves, a lab coat, and safety goggles.[9] All handling of DMSO and **UK-383367** should be performed in a certified chemical fume hood.[9]

Storage and Stability

Proper storage is crucial to ensure the long-term stability and activity of **UK-383367**.

- **Solid Compound:** The solid, crystalline form of **UK-383367** should be stored at -20°C in a tightly sealed container.[4]
- **Stock Solution:** Once dissolved in DMSO, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[7] These aliquots should be stored at -20°C for short-term storage (up to 1-3 months) or at -80°C for long-term storage (up to 6 months).[1][7] Before use, allow an aliquot to thaw completely at room temperature and vortex gently to ensure a homogeneous solution.

Experimental Protocol: Preparation of a 50 mM UK-383367 Stock Solution in DMSO

This protocol provides a step-by-step method for preparing a 50 mM stock solution of **UK-383367** in DMSO.

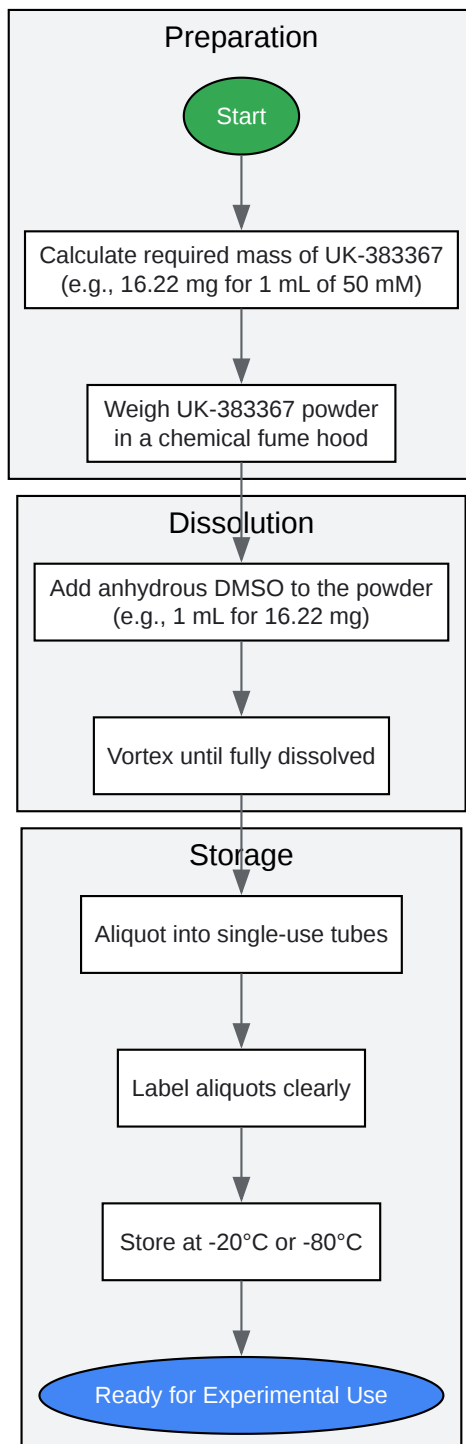
Materials

- **UK-383367** powder (CAS: 348622-88-8)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryogenic vials
- Pipettors and sterile, chemical-resistant pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): gloves, lab coat, safety goggles

Procedure

- Pre-calculation:
 - Determine the mass of **UK-383367** required. To prepare 1 mL of a 50 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.050 \text{ mol/L} \times 0.001 \text{ L} \times 324.38 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 16.22 \text{ mg}$
- Weighing the Compound:
 - In a chemical fume hood, carefully weigh out 16.22 mg of **UK-383367** powder into a sterile microcentrifuge tube.
 - Note: If weighing a different amount, adjust the volume of DMSO accordingly in the next step.
- Dissolving the Compound:
 - Add 1 mL of anhydrous, high-purity DMSO to the tube containing the **UK-383367** powder.
 - Cap the tube securely and vortex the solution for 1-2 minutes, or until the solid is completely dissolved. A clear solution should be obtained. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 20 µL) in sterile cryogenic vials or microcentrifuge tubes. This minimizes waste and prevents degradation from multiple freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration (50 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -20°C or -80°C as per the storage guidelines mentioned above.

Workflow for Preparing UK-383367 Stock Solution



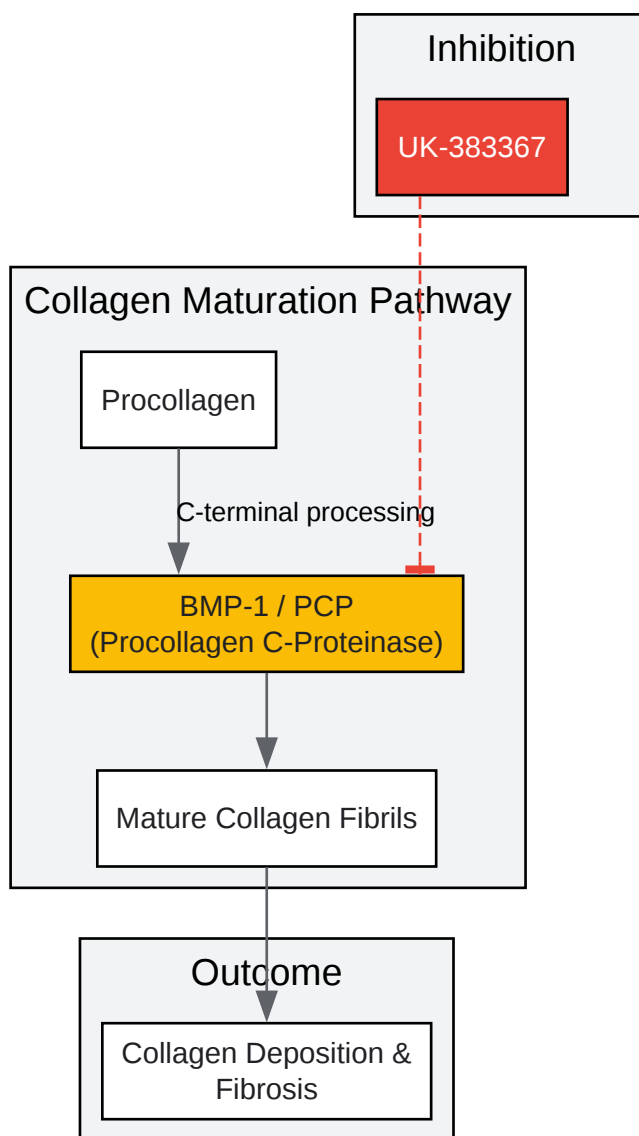
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Caption: Workflow for preparing **UK-383367** stock solution in DMSO.

Mechanism of Action: Inhibition of Collagen Processing

UK-383367 selectively inhibits BMP-1, a key enzyme responsible for the C-terminal processing of procollagen, which is an essential step in the maturation of collagen fibers.^{[3][4]} By blocking this process, **UK-383367** effectively inhibits the deposition of new collagen, making it a valuable agent for studying and potentially treating fibrotic diseases.^{[2][3]}

Simplified Signaling Pathway of UK-383367 Action



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Caption: **UK-383367** inhibits BMP-1, blocking collagen maturation.

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